

Alk5-IN-30: A Technical Guide to Target Specificity and Selectivity

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Compound of Interest

Compound Name: Alk5-IN-30

Cat. No.: B15141222

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Introduction

Alk5-IN-30 is a potent small molecule inhibitor of the Transforming Growth Factor-beta (TGF- β) type I receptor, Activin Receptor-Like Kinase 5 (ALK5), also known as TGF β -R1.^{[1][2]} As a key signaling node in the TGF- β pathway, ALK5 is critically involved in a myriad of cellular processes, including proliferation, differentiation, apoptosis, and extracellular matrix production. Dysregulation of the TGF- β /ALK5 signaling axis is implicated in various pathologies, most notably in fibrosis and cancer. Consequently, the development of specific and selective ALK5 inhibitors like **Alk5-IN-30** is of significant interest for therapeutic intervention. This technical guide provides an in-depth analysis of the target specificity and selectivity of **Alk5-IN-30**, presenting key quantitative data, detailed experimental methodologies, and visual representations of the underlying biological and experimental frameworks.

Data Presentation

The potency of **Alk5-IN-30** has been determined through biochemical assays, demonstrating high affinity for its primary target.

Table 1: In Vitro Potency of **Alk5-IN-30**

Target	IC50 (nM)
ALK5 (TGFβ-R1)	< 10

IC50 values represent the concentration of the inhibitor required to achieve 50% inhibition of the enzyme's activity in vitro.^{[1][2]}

A comprehensive understanding of an inhibitor's utility and potential off-target effects necessitates a broad assessment of its kinase selectivity profile. While a complete public selectivity panel for **Alk5-IN-30** is not readily available, the following table structure is provided as a template for the type of data required for a thorough evaluation. Researchers are encouraged to perform or request broad kinase screening to populate such a table.

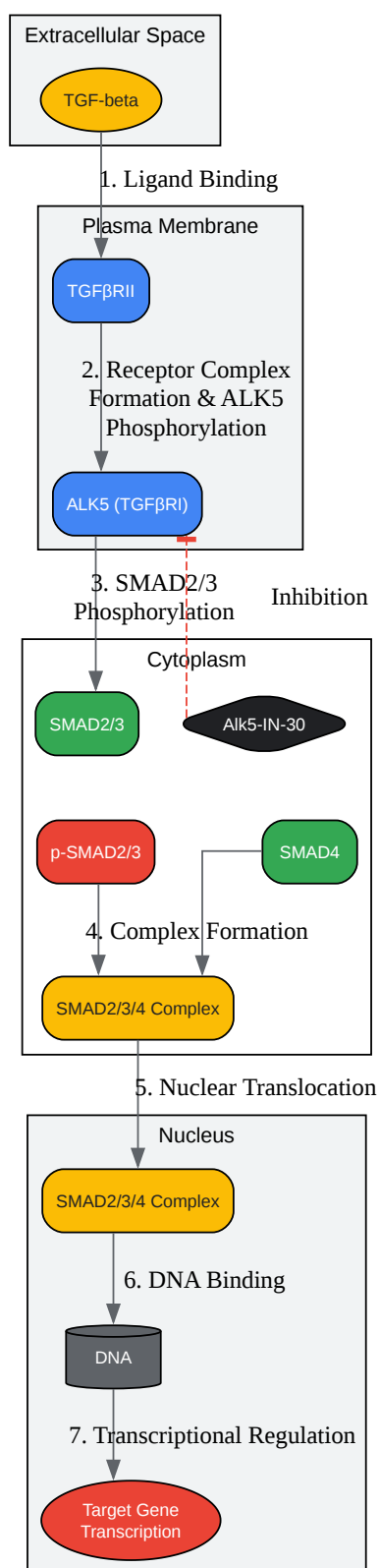
Table 2: Kinase Selectivity Profile of **Alk5-IN-30** (Template)

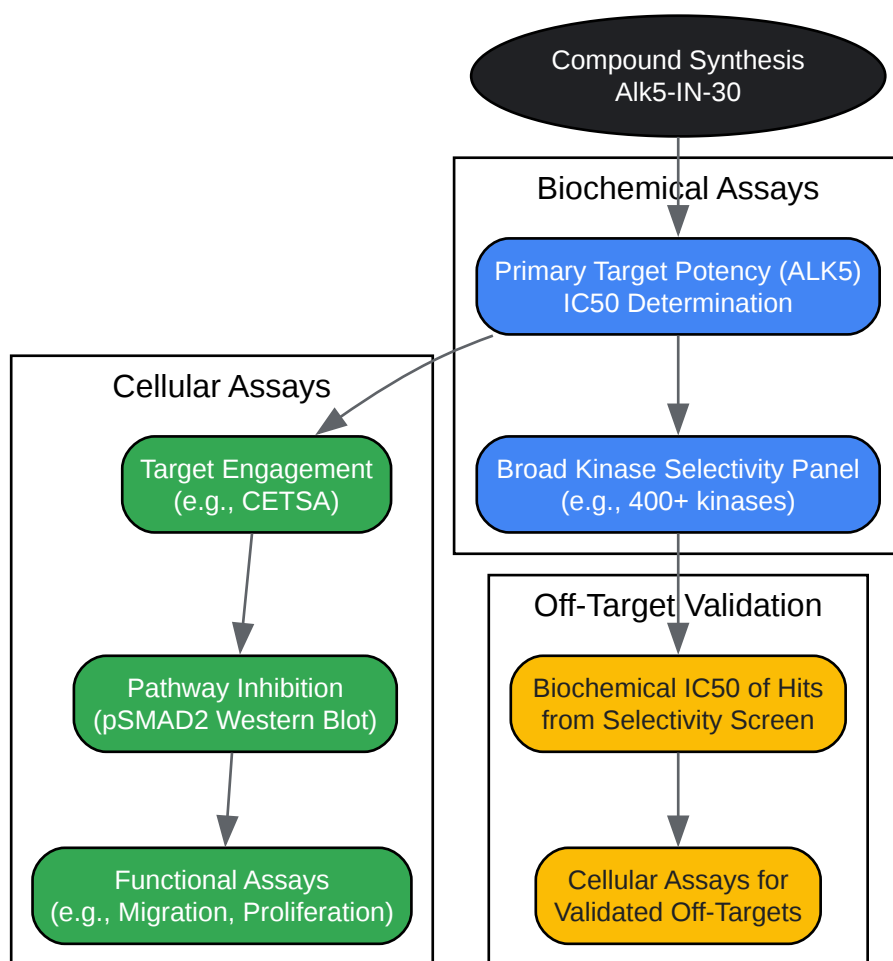
Kinase	% Inhibition @ 1 μM	IC50 (nM)
ALK5 (TGFβ-R1)	>95	< 10
ALK1		
ALK2		
ALK3		
ALK4		
ALK6		
p38α		
VEGFR2		
... (additional kinases)		

Signaling Pathway

Alk5-IN-30 exerts its effect by inhibiting the kinase activity of ALK5 within the TGF-β signaling cascade. The canonical pathway is initiated by the binding of a TGF-β ligand to the type II receptor (TGFβRII), which then recruits and phosphorylates the type I receptor, ALK5.

Activated ALK5 subsequently phosphorylates the downstream signaling proteins, SMAD2 and SMAD3. This phosphorylation event triggers the formation of a complex with SMAD4, which then translocates to the nucleus to regulate the transcription of target genes.





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References

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